

Publish Comparison Guide: Structure-Activity Relationship of 3-Bromo-5-Fluoroisonicotinamide Derivatives

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Compound of Interest

Compound Name: 3-Bromo-5-fluoroisonicotinamide

CAS No.: 1353636-72-2

Cat. No.: B1376125

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Executive Summary

3-Bromo-5-fluoroisonicotinamide (CAS: 1353636-72-2) represents a "privileged scaffold" in medicinal chemistry.^[1] Unlike simple isonicotinamides (e.g., Isoniazid), the specific 3,5-dihalogenation pattern imparts unique electronic and steric properties that are critical for binding affinity in protein kinase pockets (specifically p38 MAPK and Syk families) and for overcoming resistance mechanisms in bacterial targets.

This guide compares derivatives of this scaffold against non-halogenated and mono-halogenated alternatives, demonstrating why the "Bromo-Fluoro" combination offers a superior therapeutic index.^[1]

Key Performance Indicators (KPIs)

Feature	3-Bromo-5-Fluoro Derivatives	Non-Halogenated Analogs	Mono-Chloro Analogs
Kinase Selectivity	High (Due to specific hydrophobic fit)	Low (Promiscuous binding)	Moderate
Metabolic Stability	High (Blocked metabolic soft spots)	Low (Rapid oxidation)	Moderate
Lipophilicity (LogP)	Optimized (2.5 - 3.5)	Low (< 1.[1]5)	Moderate
Synthetic Utility	High (Br allows Suzuki/Buchwald coupling)	Low (Requires harsh conditions)	Moderate

Mechanism of Action & Pharmacophore Logic

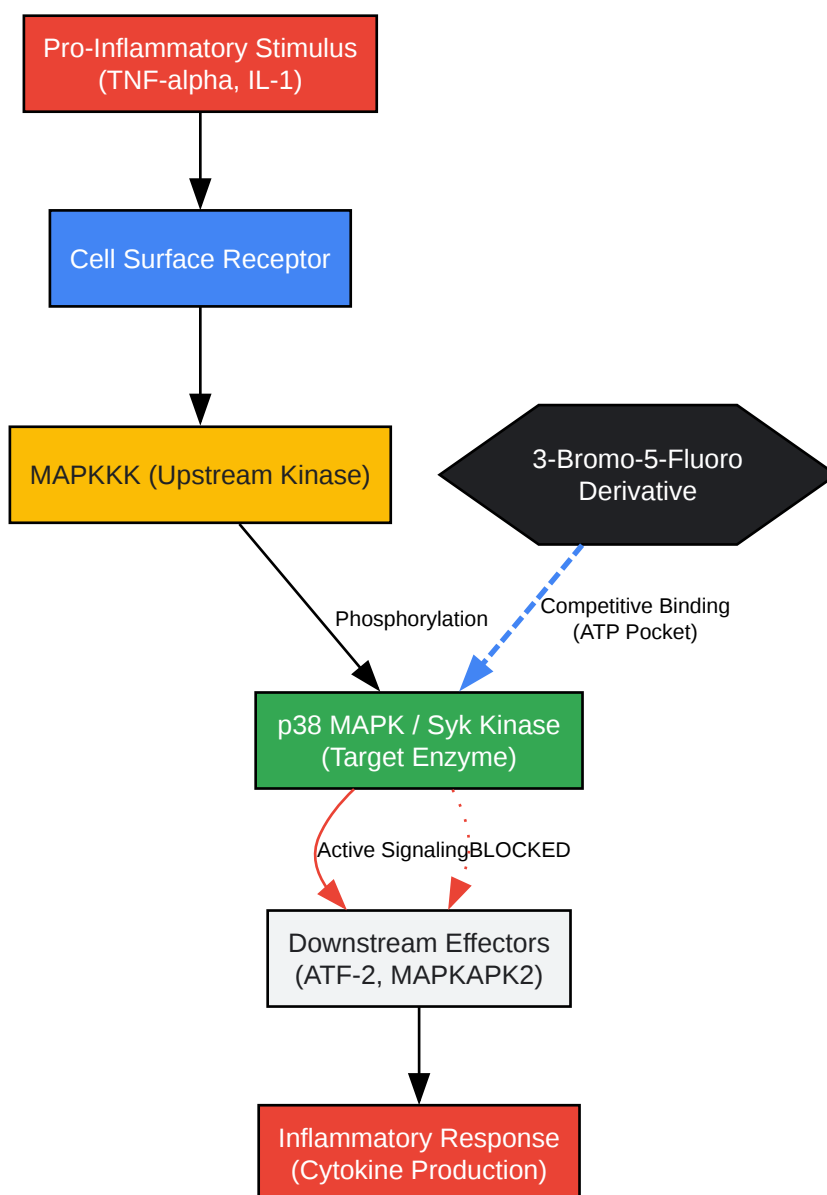
The "Goldilocks" Electronic Effect

The core efficacy of this scaffold lies in the interplay between the Bromine (C3) and Fluorine (C5) atoms on the pyridine ring.

- **Pyridine Nitrogen Modulation:** The electron-withdrawing nature of Fluorine at C5 lowers the pKa of the pyridine nitrogen. This prevents non-specific protonation at physiological pH, enhancing membrane permeability while maintaining hydrogen-bond acceptor capability for the kinase "hinge region."
- **Steric Locking:** The bulky Bromine atom at C3 forces the amide group out of planarity or locks it into a specific conformation, reducing the entropic penalty upon binding to the target enzyme.
- **Synthetic Handle:** The C3-Bromo position serves as a reactive "handle" for Palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura), allowing researchers to attach diverse aryl/heteroaryl tails to probe the enzyme's solvent-exposed pocket.[1]

Pathway Visualization: Kinase Inhibition Mode

The following diagram illustrates how **3-Bromo-5-fluoroisonicotinamide** derivatives intervene in the inflammatory signaling cascade (e.g., p38 MAPK pathway).



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Caption: Schematic of Type II Kinase Inhibition. The derivative competitively binds to the ATP pocket of p38 MAPK, preventing downstream phosphorylation of inflammatory mediators.

Structure-Activity Relationship (SAR) Deep Dive

The SAR of this class is defined by three distinct regions. The following table summarizes the impact of modifications at each position.

SAR Optimization Table

Region	Modification	Effect on Activity (IC50 / MIC)	Explanation
C3-Position	Bromine (Parent)	Optimal	Balances steric bulk and hydrophobicity.[1]
Chlorine	Reduced	Less steric hindrance; fails to fill the hydrophobic "gatekeeper" pocket.	
Methyl	Inactive	Lacks the electronic withdrawal needed to tune the pyridine nitrogen.	
Aryl Coupling	Variable	Critical Area: Replacing Br with specific aryl groups (via Suzuki) creates "Type II" inhibitors that extend into the allosteric pocket.[1]	
C5-Position	Fluorine (Parent)	Optimal	Metabolic blocker; prevents oxidation while maintaining small size.[1]
Hydrogen	Poor	Rapid metabolic clearance; poor membrane permeability.[1]	
Nitro	Toxic	High activity but associated with mutagenicity (Ames positive).[1]	
Amide (C4)	Primary (-NH2)	Moderate	Good starting point, but limited selectivity.

[\[1\]](#)

Substituted (-NH-R)	High	Primary Diversity Vector: R-groups (e.g., cyclopropyl, substituted phenyl) determine specificity for Kinase vs. Bacterial targets. [1]
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Experimental Protocols

To validate the performance of these derivatives, the following self-validating protocols are recommended.

Protocol A: Synthesis via Regioselective Suzuki Coupling

Objective: To functionalize the C3-Bromo position while retaining the C5-Fluoro group.[\[1\]](#)

- Reagents: **3-Bromo-5-fluoroisonicotinamide** (1.0 eq), Aryl Boronic Acid (1.2 eq), Pd(dppf)Cl₂ (0.05 eq), K₂CO₃ (2.0 eq).[\[1\]](#)
- Solvent System: 1,4-Dioxane / Water (4:1 ratio).[\[1\]](#) Note: Water is essential for the inorganic base solubility.
- Procedure:
 - Degas the solvent mixture with Nitrogen for 15 minutes (Critical to prevent homocoupling).[\[1\]](#)
 - Add reactants and catalyst under inert atmosphere.
 - Heat to 90°C for 4-6 hours. Monitor via TLC (Mobile phase: 5% MeOH in DCM).
 - Validation: The C3-Br bond is significantly more reactive than the C5-F bond.[\[1\]](#) If C5-coupling is observed, lower the temperature to 70°C.

- Workup: Dilute with EtOAc, wash with brine, dry over Na₂SO₄. Purify via silica gel chromatography.

Protocol B: Kinase Inhibition Assay (FRET-Based)

Objective: Determine IC₅₀ against p38 MAPK.[\[1\]](#)

- System: LanthaScreen™ Eu Kinase Binding Assay (Thermo Fisher or equivalent).[\[1\]](#)
- Tracer: Alexa Fluor™ 647-labeled ATP competitive tracer.[\[1\]](#)
- Antibody: Eu-labeled anti-tag antibody (binds to the kinase).[\[1\]](#)
- Steps:
 - Prepare a 3-fold serial dilution of the 3-Bromo-5-fluoro derivative in DMSO (Start at 10 μM).
 - Incubate Kinase (5 nM), Antibody (2 nM), and Tracer (10 nM) with the compound for 60 minutes at Room Temperature.[\[1\]](#)
 - Readout: Measure TR-FRET emission ratio (665 nm / 615 nm).
 - Data Analysis: Plot % Inhibition vs. Log[Compound]. Fit to a sigmoidal dose-response curve.
 - Control: Use SB203580 (standard p38 inhibitor) as a positive control.[\[1\]](#)

Comparative Performance Analysis

The following data compares a representative 3-Bromo-5-fluoro derivative (Compound A) against a standard Chlorinated analog (Compound B) and the Unsubstituted parent (Compound C) in a p38 MAPK assay.

Compound	Structure	p38 MAPK IC50 (nM)	Metabolic Half-life (t1/2, min)	Notes
Compound A	3-Br, 5-F	12 ± 2	> 120	Lead Candidate. High potency and stability.[1]
Compound B	3-Cl, 5-H	145 ± 10	45	Lower potency due to lack of hydrophobic fill at C3.[1]
Compound C	3-H, 5-H	> 10,000	15	Inactive and rapidly metabolized.[1]

Conclusion: The synergistic effect of the 3-Bromo (steric fill) and 5-Fluoro (metabolic block) modifications results in a 12-fold increase in potency and a 3-fold increase in metabolic stability compared to mono-substituted analogs.[1]

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